

Safety, handling, and storage of Pentafluorophenyl trifluoroacetate.

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Compound of Interest

Compound Name: Pentafluorophenyl trifluoroacetate

Cat. No.: B089172

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Pentafluorophenyl Trifluoroacetate**

Introduction

Pentafluorophenyl trifluoroacetate (CAS No. 14533-84-7), also known as trifluoroacetic acid pentafluorophenyl ester, is a specialized fluorinated compound utilized in organic synthesis, pharmaceutical development, and materials science.^{[1][2]} Its unique structure enhances reactivity and stability, making it a valuable reagent for synthesizing other fluorinated compounds, acylating and coupling peptides, and creating fluorinated polymers.^{[1][2][3]} Given its hazardous properties, a thorough understanding of its safety, handling, and storage is critical for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of best practices to ensure safe laboratory operations.

Physical and Chemical Properties

Pentafluorophenyl trifluoroacetate is a colorless to slightly yellow liquid that is sensitive to moisture.^{[1][2][4][5]} Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ F ₈ O ₂	[1][6][7][8]
Molecular Weight	280.07 g/mol	[6][7][8]
Appearance	Colorless liquid	[1][9]
Boiling Point	122-125 °C	[3][4][6]
Melting Point	3-4 °C	[2][3][4][6]
Density	1.63 - 1.644 g/mL at 25 °C	[1][3][4][6]
Flash Point	52 °C (125.6 °F) - closed cup	[6][9]
Refractive Index	1.3670 - 1.3710 (at 20°C)	[1][3][4][6]
Solubility	Soluble in many organic solvents; moisture sensitive.[2] [4][10]	

Hazard Identification and Classification

This chemical is classified as a flammable liquid and vapor that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[6][7][8]

GHS Classification

The Globally Harmonized System (GHS) classification for **Pentafluorophenyl trifluoroacetate** is consistent across multiple safety data sheets.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	GHS02 (Flame)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Source:[6][7][8]

The signal word for this chemical is Warning.[6][7][8][10]

Precautionary Statements

Key precautionary statements include, but are not limited to:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[6][10][11][12]
- P233: Keep container tightly closed.[6][10][12]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][7][10][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][10][11]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[6][10]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7][10]
- P403+P235: Store in a well-ventilated place. Keep cool.[6][11][12]

Safe Handling Procedures

Proper handling is essential to minimize exposure and risk.

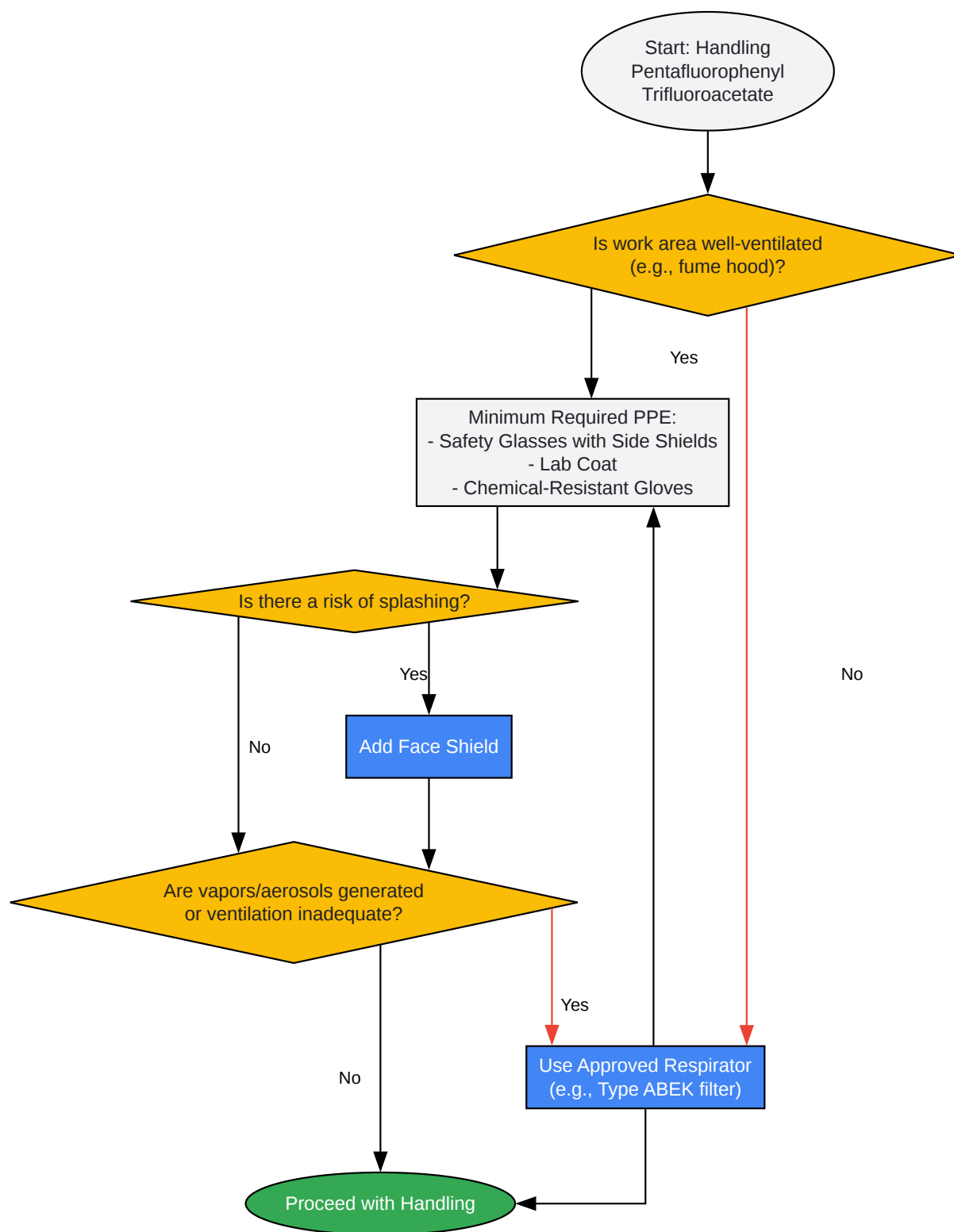
General Handling Protocols

- Ventilation: Use only outdoors or in a well-ventilated area.[6][11] Ensure that eyewash stations and safety showers are close to the workstation.[13]
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[10][11][13] Use only non-sparking tools and take precautionary measures against static discharge.[6][11][12][13] All lines and equipment should be earthed.[11]
- Personal Contact: Avoid all personal contact, including inhalation of vapors.[11] Do not get in eyes, on skin, or on clothing.[13]
- Hygiene: Wash hands and skin thoroughly after handling.[6][10][11] Do not eat, drink, or smoke when handling this product.[11] Contaminated work clothing should be laundered separately before reuse.[6][11]

Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical. The following equipment is recommended:

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved standards.[7][13] A face shield may also be necessary.[13]
- Skin Protection: Wear appropriate protective gloves (e.g., impervious clothing) and clothing to prevent skin exposure.[7][13] Gloves must be inspected before use and disposed of properly after use.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[13] A respirator with a type ABEK (EN14387) filter is recommended.[10]



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Caption: Personal Protective Equipment (PPE) selection workflow.

Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

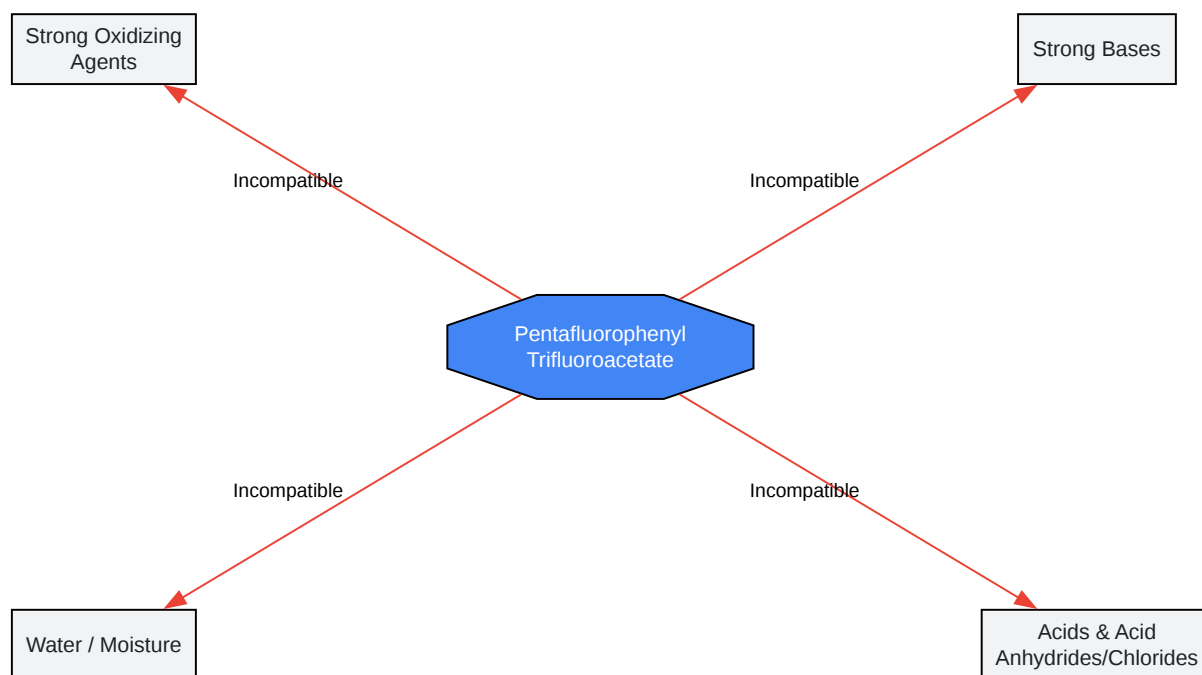
Storage Conditions Protocol

Parameter	Recommendation	Source(s)
Temperature	Keep cool. Store in a refrigerator at 2-8°C or 0-8°C.	[1] [2] [6] [11]
Atmosphere	Store under an inert atmosphere. Keep container tightly closed in a dry place.	[10] [14]
Ventilation	Store in a well-ventilated place.	[6] [10] [11]
Ignition Sources	Store away from heat, sparks, and open flames.	[10] [11]
Container	Store in original containers in an approved flammable liquid storage area.	[11]

Incompatible Materials

Avoid contact with the following materials to prevent hazardous reactions:

- Strong oxidizing agents[\[7\]](#)[\[9\]](#)[\[13\]](#)
- Strong bases[\[13\]](#)
- Water/Moisture[\[2\]](#)[\[7\]](#)[\[10\]](#)[\[13\]](#)
- Acids, Acid chlorides, Acid anhydrides[\[7\]](#)



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Caption: Chemical incompatibility chart.

Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures

Immediate action is required in case of exposure. Always consult a physician and show them the safety data sheet.^{[6][7]}

- Inhalation: Move the person to fresh air.^{[6][10]} If breathing is difficult, give oxygen. If not breathing, give artificial respiration.^[6] Call a poison center or doctor if you feel unwell.^[6]

- Skin Contact: Immediately remove all contaminated clothing.[6][10] Flush skin with running water for at least 15 minutes.[6] Seek medical attention if irritation occurs or persists.[6][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11] Remove contact lenses if present and easy to do.[6][10] Seek immediate medical attention from an ophthalmologist.[10][11]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person.[7] Rinse mouth with water and then drink plenty of water (two glasses at most).[7][10] Consult a physician.[7][10]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][7]
- Specific Hazards: The substance is a flammable liquid and vapor.[6][11] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[11][13] Containers may explode when heated.[11][13]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride.[11][13]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[10][13]

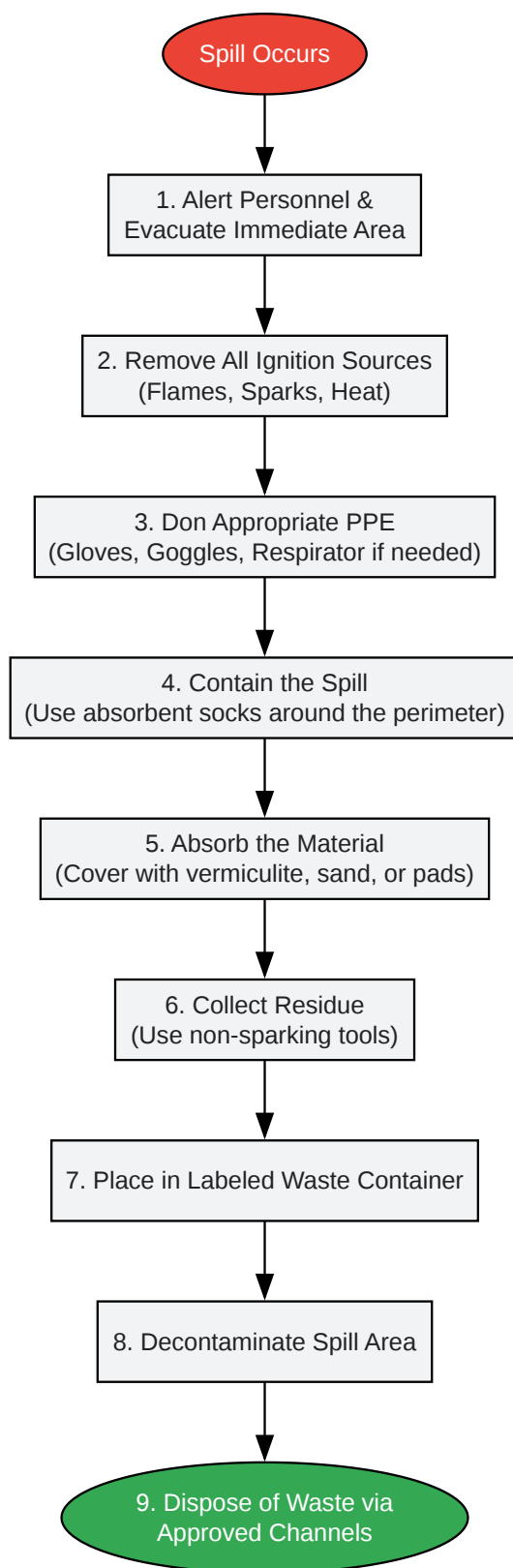
Accidental Release Measures (Spills)

For any spill, ensure adequate ventilation and remove all sources of ignition.[10][11] Avoid breathing vapors and prevent the substance from entering drains.[7][10][11]

Spill Cleanup Protocol:

- Evacuate: Alert personnel and evacuate non-essential individuals from the spill area.[15][16]
- Control Ignition Sources: Remove all ignition sources (flames, sparks, hot surfaces).[11][15]
- Ventilate: Ensure the area has adequate, explosion-proof ventilation.[15]

- Containment: Cover drains and contain the spill using absorbent materials like vermiculite, dry sand, or commercial sorbents.[\[11\]](#)[\[15\]](#)[\[17\]](#) Work from the outside of the spill inward to prevent spreading.[\[17\]](#)
- Absorption: Absorb the spilled liquid with an inert, non-combustible material.[\[15\]](#)
- Collection: Use non-sparking tools to collect the absorbed material and residues.[\[11\]](#) Place the material into a suitable, closed, and labeled container for disposal.[\[7\]](#)[\[11\]](#)[\[15\]](#)
- Decontamination: Clean the affected area thoroughly with a mild detergent solution and water.[\[15\]](#)[\[16\]](#)
- Disposal: Dispose of the container and its contents as hazardous waste through an approved disposal plant.[\[6\]](#)[\[11\]](#)



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Caption: Step-by-step workflow for minor spill response.

Stability and Reactivity

Understanding the chemical's stability is key to safe storage and handling.

Parameter	Description	Source(s)
Reactivity	Vapor/air mixtures can be explosive with intense warming.	[9]
Chemical Stability	Stable under recommended storage conditions (room temperature, dry, inert atmosphere).	[7][9][10]
Conditions to Avoid	Heat, flames, sparks, ignition sources, and moisture.	[7][9][13]
Incompatible Materials	Strong oxidizing agents, strong bases, water, acids, acid chlorides, and acid anhydrides.	[7][9][13]
Hazardous Decomposition	In case of fire, may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.	[11][13]

Disposal Considerations

Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations.[6][11] It is recommended to contact a licensed professional waste disposal service.[7] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber, but extreme care must be taken due to its flammability.[7] Do not empty into drains.[7][10]

Conclusion

Pentafluorophenyl trifluoroacetate is a valuable but hazardous chemical. Strict adherence to the safety, handling, and storage protocols outlined in this guide is imperative to mitigate risks. By understanding its properties, wearing appropriate PPE, using proper engineering controls,

and being prepared for emergencies, researchers can handle this compound safely and effectively.

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